

Application Notes and Protocols for ONO-7300243 in Neuroinflammation Research

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Compound of Interest

Compound Name: ONO-7300243

Cat. No.: B15572943

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Introduction

Neuroinflammation is a critical component in the pathophysiology of a wide range of neurological disorders. The lysophosphatidic acid receptor 1 (LPA1) has emerged as a key player in mediating neuroinflammatory processes, primarily through the activation of microglia and astrocytes. **ONO-7300243** is a potent and selective antagonist of LPA1, making it a valuable pharmacological tool for investigating the role of LPA1 signaling in neuroinflammation and for exploring its therapeutic potential. These application notes provide a summary of **ONO-7300243**'s properties and detailed protocols for its use in in vitro and in vivo models of neuroinflammation. While **ONO-7300243** has been characterized in other therapeutic areas, the following protocols are proposed based on studies with other LPA1 antagonists and established neuroinflammation models.

ONO-7300243: Properties and In Vivo Data

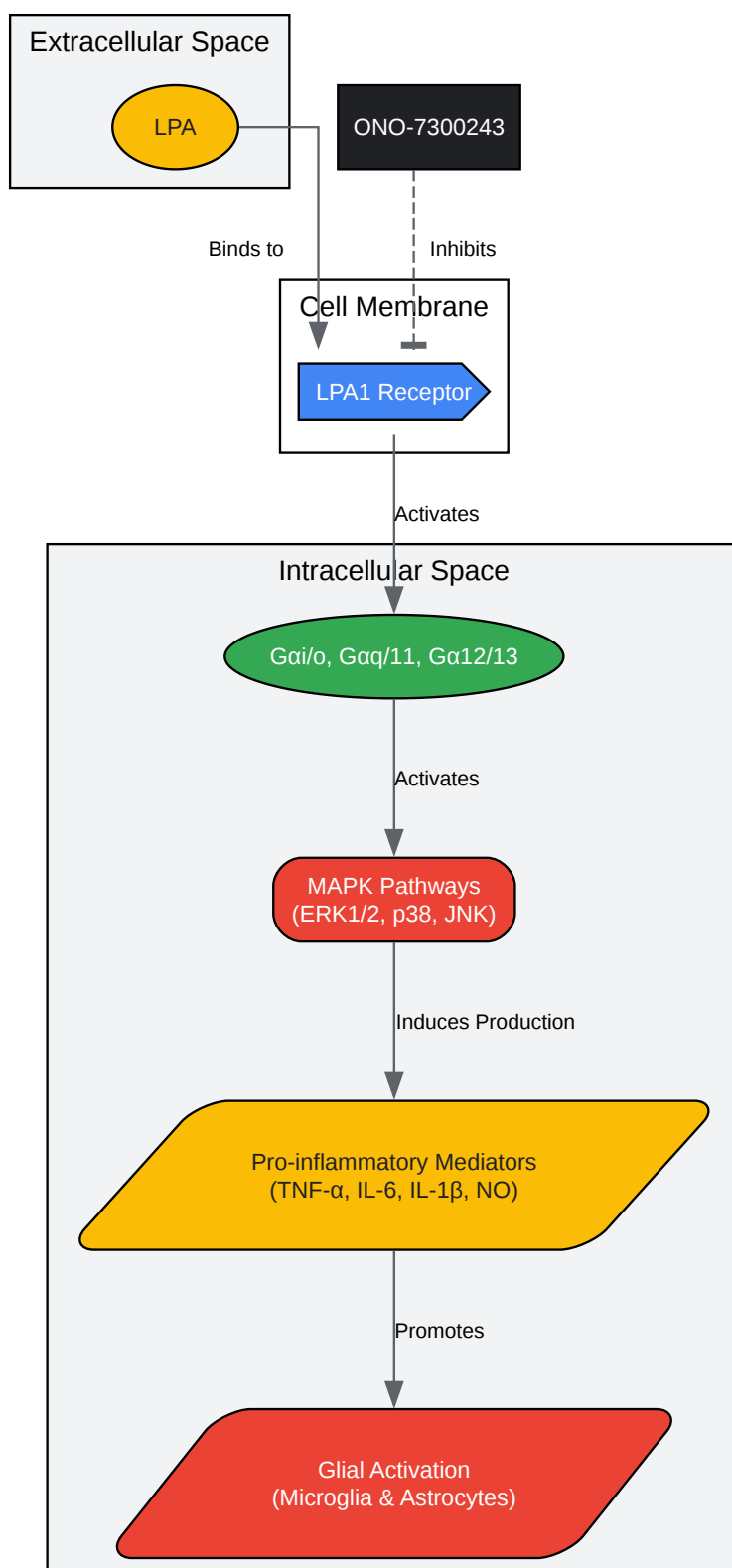
ONO-7300243 is a novel antagonist of the lysophosphatidic acid receptor 1 (LPA1) with an IC₅₀ of 160 nM.^[1] It has demonstrated good membrane permeability and metabolic stability.^[1] While in vivo studies have primarily focused on its effects in models of benign prostatic hyperplasia, the data provides insights into its oral bioavailability and dosing.

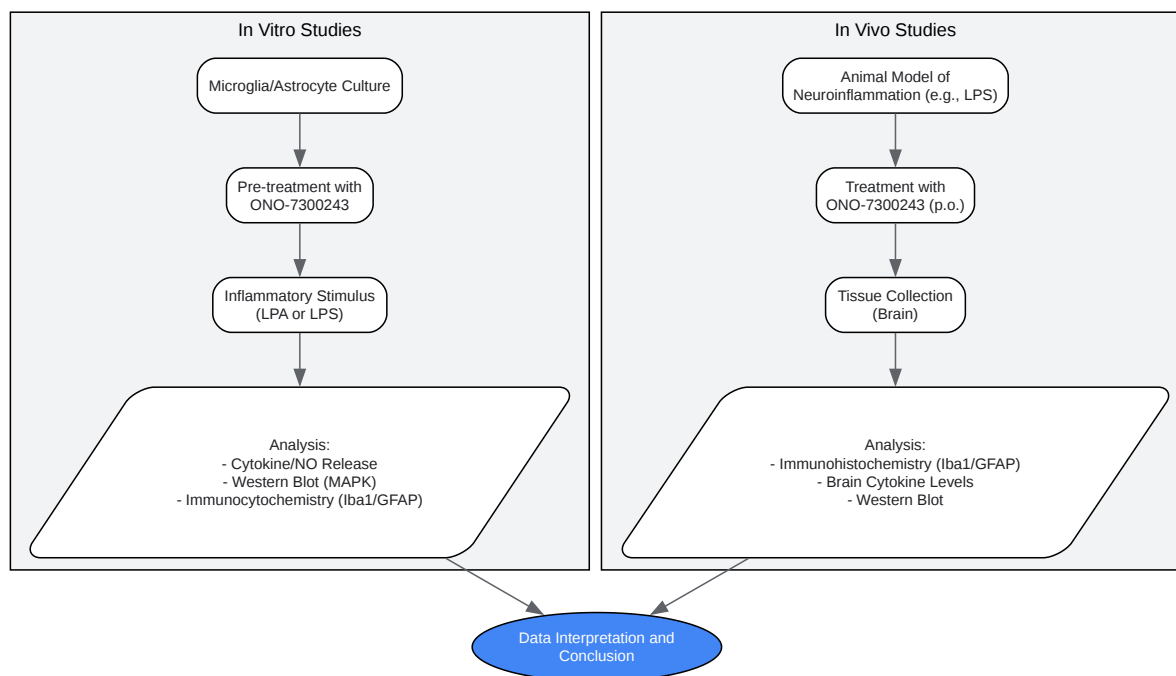
Table 1: In Vitro and In Vivo Properties of **ONO-7300243**

| Property | Value | Reference |
|--------------------------------------|--|-----------|
| Target | LPA1 Receptor | [1] |
| IC50 | 160 nM | [1] |
| In Vivo Model (Rat) | Inhibition of LPA-induced intraurethral pressure (IUP) increase | [1][2] |
| In Vivo ID50 (p.o.) | 11.6 mg/kg | [1][2] |
| Pharmacokinetics (Rat, 3 mg/kg i.v.) | Clearance (CL _{tot}): 15.9 mL/min/kg, Half-life (t _{1/2}): 0.3 h | [1][2] |

LPA1 Signaling in Neuroinflammation

Lysophosphatidic acid (LPA) signaling through its receptor LPA1 on microglia and astrocytes plays a significant role in initiating and propagating neuroinflammatory responses. Activation of LPA1 by LPA triggers downstream signaling cascades, including the mitogen-activated protein kinase (MAPK) pathways (ERK1/2, p38, and JNK), leading to the production and release of pro-inflammatory mediators such as cytokines (e.g., TNF- α , IL-6, IL-1 β) and nitric oxide (NO). This contributes to the activation of glial cells, characterized by morphological changes and the upregulation of markers like Iba1 for microglia and GFAP for astrocytes.





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- 2. Discovery of ONO-7300243 from a Novel Class of Lysophosphatidic Acid Receptor 1 Antagonists: From Hit to Lead - PMC [pmc.ncbi.nlm.nih.gov]
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